

# Application Notes & Protocols: Mass Spectrometry Analysis of Lentinellic Acid and its Metabolites

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## Compound of Interest

Compound Name: *Lentinellic acid*

Cat. No.: *B15567623*

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## Introduction

**Lentinellic acid** is a bioactive sesquiterpenoid discovered in fungi of the *Lentinellus* genus, such as *L. ursinus* and *L. micheneri*.<sup>[1]</sup> As a member of the vast family of terpenoid compounds, it holds potential for pharmaceutical development due to its unique chemical structure and implied biological activities, which are common for this class of molecules.<sup>[2][3]</sup> The analysis and characterization of **Lentinellic acid** and its metabolites are crucial for understanding its mechanism of action, pharmacokinetics (PK), and pharmacodynamics (PD).

Liquid chromatography coupled with mass spectrometry (LC-MS) is a powerful and indispensable technique for this purpose.<sup>[2][4]</sup> Its high sensitivity and selectivity allow for the precise detection and quantification of the parent compound and its metabolites in complex biological matrices. These application notes provide a generalized framework and protocols for the robust analysis of **Lentinellic acid** using LC-MS/MS.

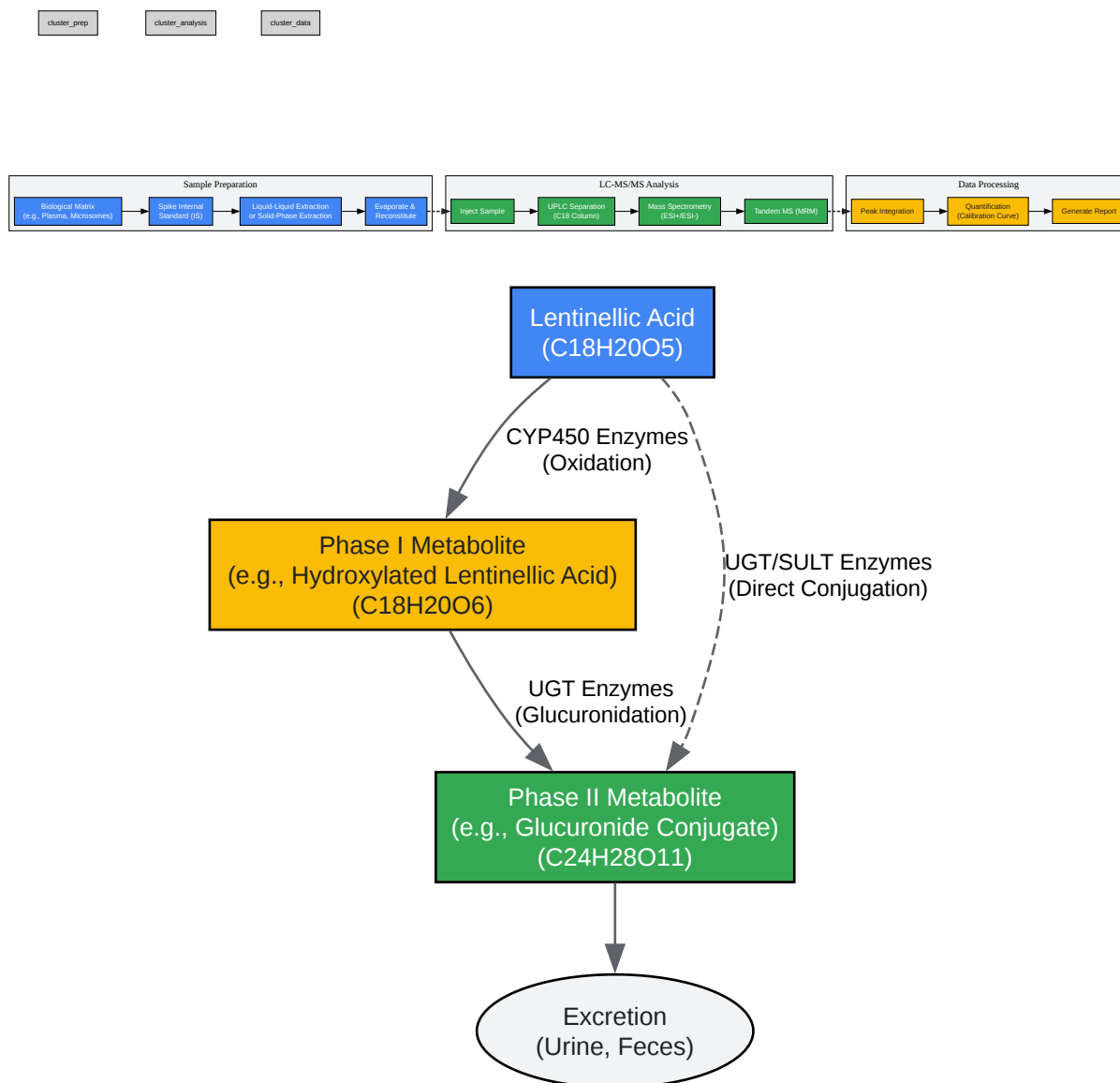
### Compound Details:

- Molecular Formula:  $C_{18}H_{20}O_5$ <sup>[1]</sup>
- Molecular Weight (Avg.): 316.3 g/mol <sup>[1]</sup>

- Monoisotopic Mass: 316.13107373 Da[1]

## Experimental Workflows & Protocols

A typical workflow for the analysis of **Lentinellic acid** from a biological sample involves sample preparation, chromatographic separation, and mass spectrometric detection.



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## References

- 1. Lentinelllic acid | C<sub>18</sub>H<sub>20</sub>O<sub>5</sub> | CID 139588001 - PubChem [pubchem.ncbi.nlm.nih.gov]
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